

2,4,5-Trimethoxycinnamic acid basic properties

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Compound of Interest

Compound Name: 2,4,5-Trimethoxycinnamic acid

Cat. No.: B1220898

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An In-depth Technical Guide on the Core Properties of **2,4,5-Trimethoxycinnamic Acid**

Introduction

2,4,5-Trimethoxycinnamic acid (2,4,5-TMCA) is a derivative of cinnamic acid, a class of organic compounds widely distributed in the plant kingdom.[1] As a phenylpropanoid, it serves as a crucial building block in the synthesis of various biochemicals and reagents.[2] This technical guide provides a comprehensive overview of the fundamental properties of 2,4,5-TMCA, its synthesis, biological activities, and safety protocols, tailored for researchers, scientists, and professionals in drug development. The molecule is of particular interest as it is the major, non-toxic metabolite of alpha-asarone and retains many of its pharmacological properties.[3]

Core Physicochemical Properties

The fundamental physical and chemical characteristics of **2,4,5-Trimethoxycinnamic acid** are summarized below. These properties are essential for its handling, characterization, and application in research and development. The compound typically appears as a light yellow to dark green powder or crystal.[2][4]

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₄ O ₅	[2][5]
Molecular Weight	238.24 g/mol	[2][5]
CAS Number	24160-53-0	[5]
EC Number	246-047-2	
Melting Point	164-166 °C (lit.)	
Appearance	Light yellow to Amber to Dark green powder to crystal	[2][4]
Purity	>97.0% (HPLC)	[2][4]
SMILES String	COc1cc(OC)c(\C=C\C(O)=O)c1OC	
InChI Key	XCEGAEUDHJEYRY-SNAWJCMRSA-N	
Synonyms	3-(2,4,5-Trimethoxyphenyl)acrylic Acid	[2][5]
Storage Class	11 - Combustible Solids	

Spectral Data

Spectroscopic data is critical for the structural elucidation and purity assessment of **2,4,5-Trimethoxycinnamic acid**. Various spectroscopic resources are available for this compound.

- Nuclear Magnetic Resonance (NMR): ¹H NMR and ¹³C NMR spectra are available for **2,4,5-Trimethoxycinnamic acid**. [6][7][8] The ¹H NMR spectrum in CDCl₃ shows characteristic chemical shifts for the methoxy, aromatic, and vinyl protons. [6]
- Infrared Spectroscopy (IR): IR spectra are available and can be used to identify the characteristic functional groups, such as the carboxylic acid and the aromatic ring. [8]
- Mass Spectrometry (MS): Mass spectral data is available, providing information on the molecular weight and fragmentation pattern of the molecule. [8]

Experimental Protocols

The synthesis of cinnamic acid derivatives can be achieved through various methods. While specific protocols for 2,4,5-TMCA are proprietary to manufacturers, general synthetic procedures for related trimethoxycinnamic acids, such as the Knoevenagel condensation and esterification/amidation, are well-documented and can be adapted.

General Synthesis via Knoevenagel Condensation

The Knoevenagel condensation is a common method for synthesizing cinnamic acids from benzaldehydes. The following is a representative "green" protocol for a related isomer, 3,4,5-trimethoxycinnamic acid, which illustrates the general principles.^[9]

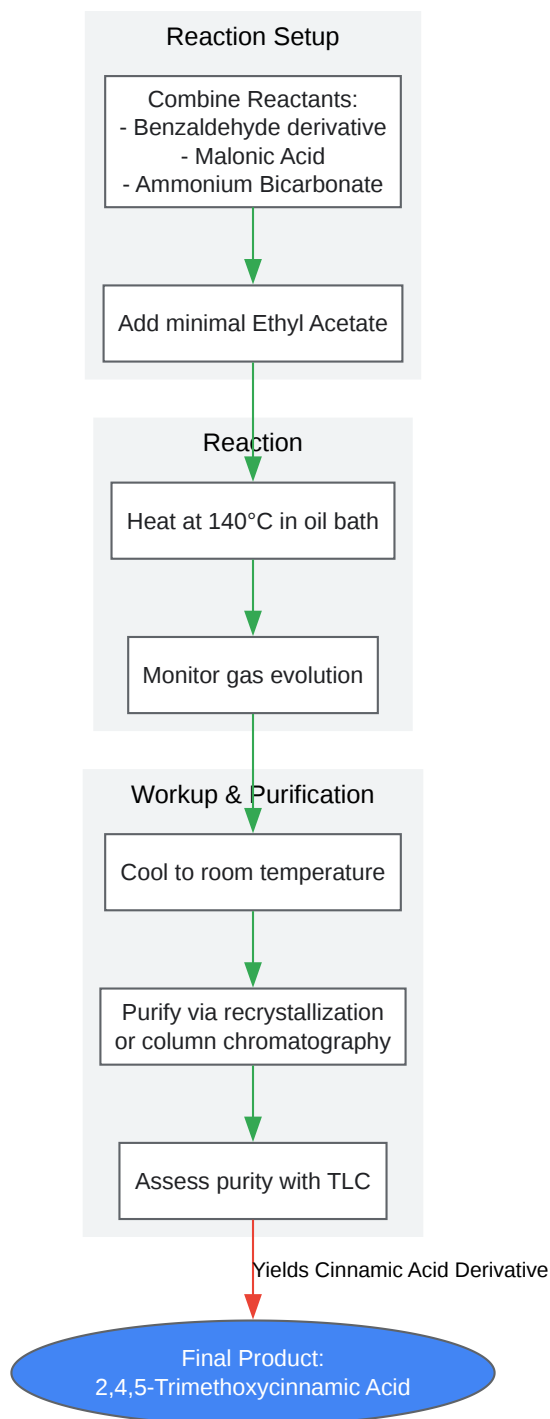
Materials:

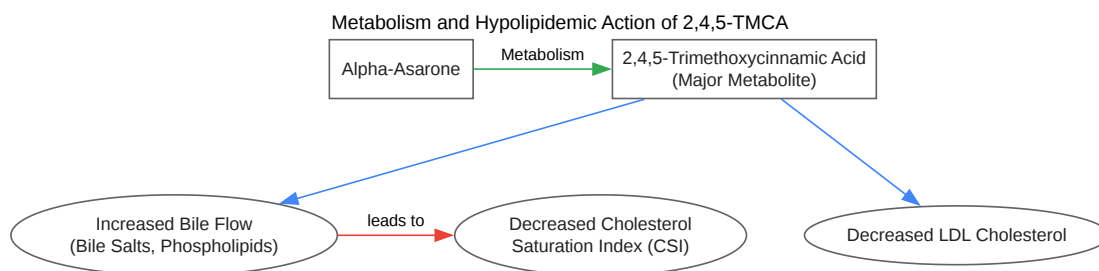
- 3,4,5-Trimethoxybenzaldehyde
- Malonic acid
- Ammonium bicarbonate
- Ethyl acetate (EtOAc)

Procedure:

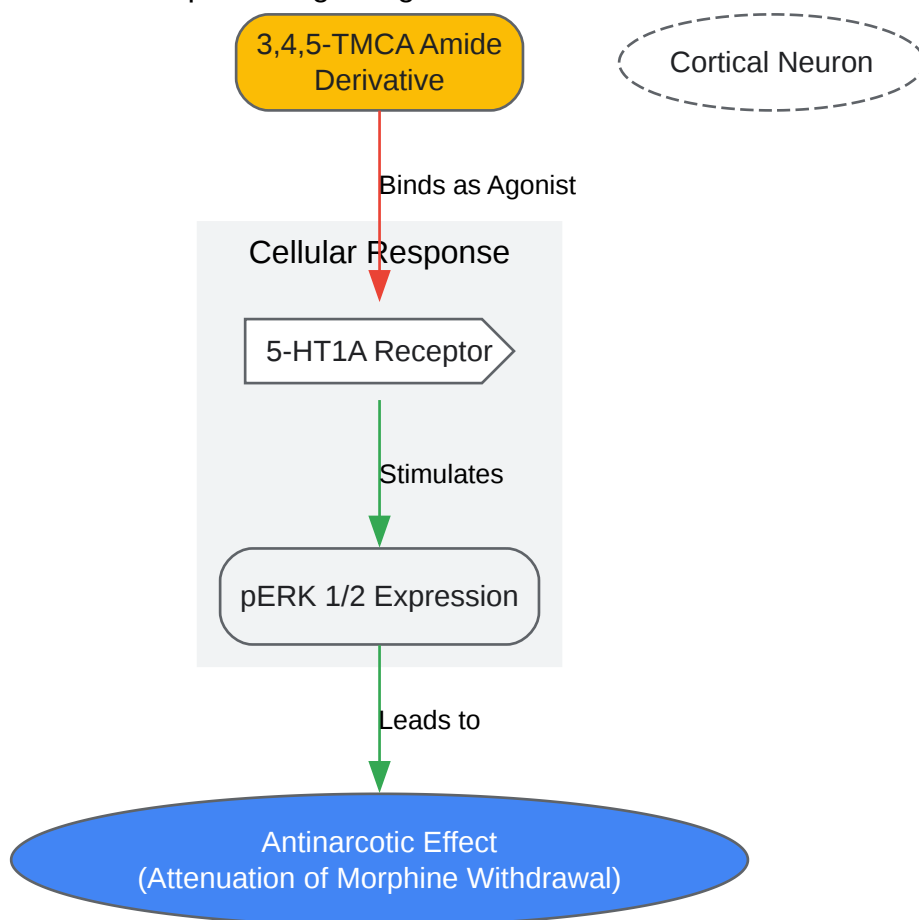
- Combine 3,4,5-trimethoxybenzaldehyde (1.0 equiv), malonic acid (1.2 equiv), and ammonium bicarbonate (0.4 equiv) in a large test tube.^[9]
- Add a minimal amount of a high-boiling solvent like ethyl acetate.^[9]
- Heat the mixture in an oil bath at approximately 140°C. Vigorous gas evolution will occur as the reaction proceeds and the solvent boils off.^[9]
- After the reaction subsides (typically a few minutes), cool the test tube.^[9]
- The crude product is then purified through recrystallization or column chromatography. Thin-layer chromatography (TLC) can be used to monitor the reaction progress and purity.^[9]

General Workflow for Knoevenagel Condensation





Proposed Signaling of 3,4,5-TMCA Derivatives



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